

# Navigating the Safe Disposal of 1-Hydroxycyclohexanecarboxylic Acid: A Procedural Guide

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## Compound of Interest

**Compound Name:** 1-Hydroxycyclohexanecarboxylic acid

**Cat. No.:** B072880

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Hydroxycyclohexanecarboxylic acid**, ensuring operational integrity and adherence to regulatory standards.

## Hazard Profile and Safety Recommendations

**1-Hydroxycyclohexanecarboxylic acid** presents several hazards that necessitate careful handling during disposal. According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as follows:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin irritation (Category 2): Causes skin irritation.[1][2]
- Serious eye irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[1][2]

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling **1-Hydroxycyclohexanecarboxylic acid**:

- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use. [1] The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[1]
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.[1]
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.

## Step-by-Step Disposal Protocol

The primary methods for the disposal of **1-Hydroxycyclohexanecarboxylic acid** are through a licensed chemical destruction plant or by controlled incineration.[1] Under no circumstances should this chemical be discharged into sewer systems or the environment.[1]

### 1. Waste Collection and Storage:

- Collect waste **1-Hydroxycyclohexanecarboxylic acid** in a suitable, closed, and clearly labeled container.
- Store the waste container in a dry, cool, and well-ventilated area, away from incompatible materials such as oxidizing agents.[1]
- Ensure the storage area is secure and, if required, locked.[1][3]

### 2. Spill Management:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[1]
- Ventilate the area of the spill.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.

- Collect the absorbed material using spark-proof tools and place it into a suitable container for disposal.[1]
- Do not let the chemical enter drains.[1]

### 3. Final Disposal:

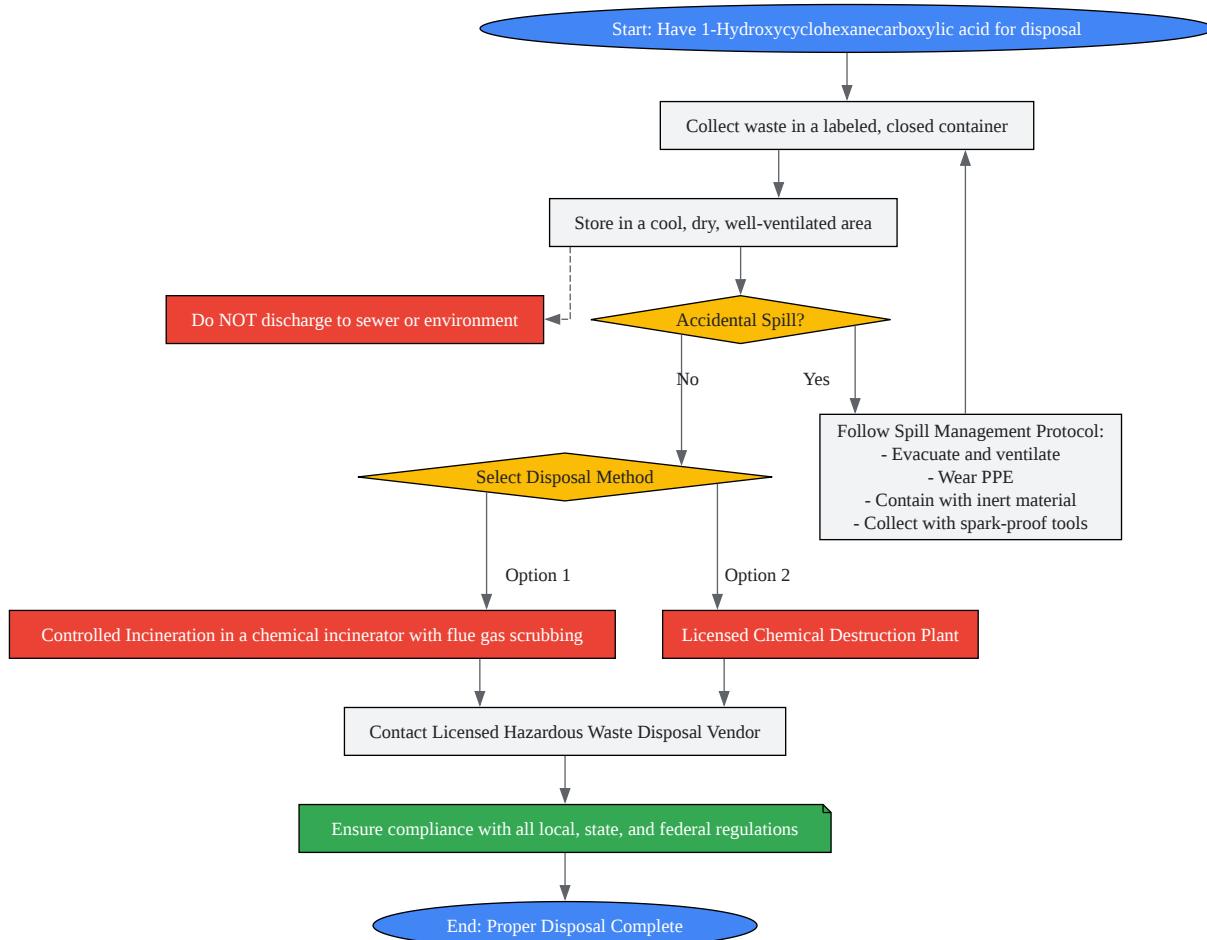
- Arrange for the collection and disposal of the waste by a licensed hazardous waste disposal company.
- The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Always adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.[3]

### 4. Container Decontamination:

- Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.[1]
- Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, in accordance with local regulations.[1]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Hydroxycyclohexanecarboxylic acid**.



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Caption: Disposal workflow for **1-Hydroxycyclohexanecarboxylic acid**.

## Quantitative Data Summary

While specific quantitative exposure limits or disposal-related numerical data for **1-Hydroxycyclohexanecarboxylic acid** are not readily available in the provided search results, the following table summarizes its key identifiers.

Property	Value
CAS Number	1123-28-0
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	144.17 g/mol

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## References

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